

Technical Guide to the Safe Handling of 1-Octanol-d2-1

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Compound of Interest

Compound Name: 1-Octanol-d2-1

Cat. No.: B12375549

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Disclaimer: This document provides a comprehensive overview of the safety data for 1-Octanol. Specific data for its deuterated form, **1-Octanol-d2-1**, is limited. The information presented for 1-Octanol should be used as a primary reference for safety and handling procedures, with the understanding that the toxicological and chemical properties are expected to be very similar.

Section 1: Chemical and Physical Properties

1-Octanol-d2-1 is a deuterated form of 1-Octanol, a fatty alcohol. While specific experimental data for the deuterated compound is not readily available, the following tables summarize the known properties of both **1-Octanol-d2-1** and its non-deuterated analog, 1-Octanol.

Table 1: Computed Physical and Chemical Properties of **1-Octanol-d2-1**

Property	Value	Source
Molecular Formula	C8H16D2O	PubChem[1]
Molecular Weight	132.24 g/mol	PubChem[1]
IUPAC Name	1,1-dideuteriooctan-1-ol	PubChem[1]
InChI Key	KBPLFHHGFOOTCA-MGVXTIMCSA-N	PubChem[1]

Table 2: Physical and Chemical Properties of 1-Octanol

Property	Value	Source
Appearance	Clear, colorless liquid with a penetrating aromatic odor.[2]	Multiple Sources[2][3][4]
Molecular Weight	130.23 g/mol	PubChem[2]
Boiling Point	196 °C (lit.)	Multiple Sources
Melting Point	-15 °C to -16 °C (lit.)	Multiple Sources[3]
Density	0.827 g/mL at 25 °C (lit.)	Multiple Sources
Flash Point	81 °C (closed cup)	PubChem[2]
Solubility in Water	0.30 mg/L at 20°C (very poor) [4]	Multiple Sources[2][4]
Solubility in Organic Solvents	Miscible in ethanol and ether.	PubChem[2]
Vapor Pressure	Not Determined	Fisher Scientific[5]
Vapor Density	4.5	Fisher Scientific[5]
Autoignition Temperature	Not Available	
Explosive Limits	0.2-30% by volume in air	PubChem[2]
Octanol/Water Partition Coefficient (log Kow)	3.5 (23 °C)	Sigma-Aldrich

Section 2: Toxicological Data

The toxicological data for 1-Octanol is summarized below. It is anticipated that **1-Octanol-d2-1** will exhibit similar toxicological properties.

Table 3: Acute Toxicity Data for 1-Octanol

Route of Exposure	Species	Test	Value	Source
Oral	Rat	LD50	>3200 mg/kg	Fisher Scientific[5]
Dermal	Rabbit	LD50	>5000 mg/kg	Fisher Scientific[5]
Inhalation (vapor)	Rat	LC50	>1203 ppm (6400 mg/m ³) for 6 hours (no deaths observed)	PubChem[2]

Table 4: Ecotoxicity Data for 1-Octanol

Species	Test	Value	Exposure Time	Source
Fathead Minnow (Pimephales promelas)	LC50	13.3 mg/L	96 hours	Sigma-Aldrich
Green Algae (Desmodesmus subspicatus)	ErC50	14 mg/L	48 hours	Sigma-Aldrich

Section 3: Hazard Identification and Safety Precautions

Hazard Statements:

- H227: Combustible liquid.
- H319: Causes serious eye irritation.[6][7]
- H412: Harmful to aquatic life with long lasting effects.[6][7]

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P264: Wash skin thoroughly after handling.
- P273: Avoid release to the environment.[6][8]
- P280: Wear protective gloves, eye protection, and face protection.[6][7]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6][8]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[6][8]
- P403 + P235: Store in a well-ventilated place. Keep cool.
- P501: Dispose of contents/container to an approved waste disposal plant.[6]

Health Effects:

- Inhalation: May cause coughing and sore throat.[4]
- Skin Contact: May cause dry skin. The substance defats the skin, which may lead to dryness or cracking with repeated exposure.[4]
- Eye Contact: Causes redness, pain, and serious eye irritation.[4]
- Ingestion: May cause a burning sensation.[4] Aspiration into the lungs may result in chemical pneumonitis.[4]

Section 4: Experimental Protocols

Detailed experimental protocols for the generation of the cited safety data are typically found within the full study reports referenced by the suppliers of the safety data sheets. The following provides a general overview of the methodologies that would be employed.

OECD Test Guideline 203: Fish, Acute Toxicity Test This guideline outlines a method to assess the acute toxicity of a substance to fish in freshwater. The test involves exposing fish to the test substance for a 96-hour period. The concentration of the substance that is lethal to 50% of the

test fish (LC50) is determined. The test is conducted as a flow-through test, ensuring a constant concentration of the test substance.

Standard Draize Test (for skin irritation) This test is used to assess the skin irritation potential of a substance. A specific amount of the test substance is applied to a small patch of skin on a test animal, typically a rabbit. The site is then observed for signs of irritation, such as redness, swelling, and inflammation, over a period of time.

Section 5: Safe Handling and Emergency Procedures

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- **Skin Protection:** Wear protective gloves (e.g., nitrile rubber).[\[4\]](#)[\[7\]](#)
- **Respiratory Protection:** Use in a well-ventilated area. If ventilation is inadequate, use a respirator with an organic vapor cartridge.[\[4\]](#)[\[7\]](#)

First Aid Measures:

- **Inhalation:** Move the person to fresh air and keep them at rest. Seek medical attention if symptoms persist.[\[6\]](#)[\[9\]](#)
- **Skin Contact:** Remove contaminated clothing. Wash the affected area with soap and water.[\[5\]](#)[\[6\]](#)[\[9\]](#)
- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[5\]](#)[\[6\]](#)[\[9\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Give one or two glasses of water to drink. Seek medical attention.[\[4\]](#)[\[6\]](#)[\[9\]](#)

Fire Fighting Measures:

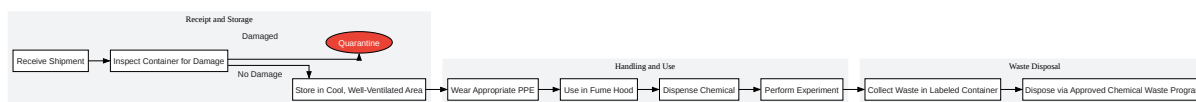
- Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide.[2][4]
- Unsuitable Extinguishing Media: Do not use a heavy water stream as it may spread the fire.
- Specific Hazards: The substance is combustible. Vapors are heavier than air and may travel to a source of ignition and flash back.[2] Above 81°C, explosive vapor/air mixtures may be formed.[4]

Accidental Release Measures:

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate PPE.[6]
- Environmental Precautions: Prevent the substance from entering drains and waterways.[6]
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[9]

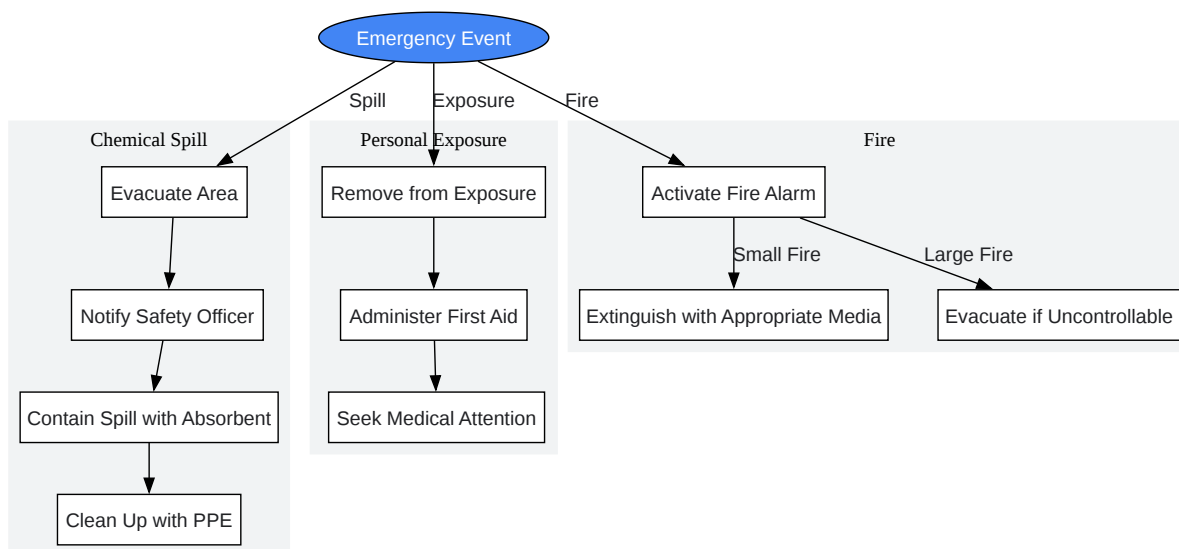
Section 6: Visualized Workflows

The following diagrams illustrate key logical workflows for the safe handling and use of **1-Octanol-d2-1**.



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Caption: Workflow for the safe receipt, storage, handling, and disposal of **1-Octanol-d2-1**.



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Caption: Logical flowchart for emergency response procedures for incidents involving **1-Octanol-d2-1**.

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